

# An In-depth Technical Guide to the Physical Properties of 1-Decanol-d5

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## Compound of Interest

Compound Name: 1-Decanol-d5

Cat. No.: B1531854

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This guide provides a comprehensive overview of the known physical properties of **1-Decanol-d5**, a deuterated form of 1-Decanol. Due to the limited availability of specific experimental data for the d5 isotopologue, this document also includes data for the non-deuterated 1-Decanol as a close approximation. Deuterium labeling is a critical tool in drug development for studying metabolic pathways and pharmacokinetics, making a thorough understanding of the physical characteristics of such labeled compounds essential.<sup>[1]</sup> This guide is intended to serve as a valuable resource for laboratory and research applications.

## Core Physical Properties

**1-Decanol-d5** is a stable isotope-labeled version of 1-Decanol, where five hydrogen atoms have been replaced by deuterium. This isotopic substitution is valuable for use as a tracer or internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS.<sup>[1]</sup> While specific physical property data for **1-Decanol-d5** is not extensively published, the properties of 1-Decanol provide a reliable estimate. The primary difference will be in the molecular weight due to the presence of deuterium.

Table 1: Comparative Physical Properties of **1-Decanol-d5** and 1-Decanol

Property	1-Decanol-d5	1-Decanol
Chemical Formula	C <sub>10</sub> H <sub>17</sub> D <sub>5</sub> O[1]	C <sub>10</sub> H <sub>22</sub> O[2][3]
Molecular Weight	163.31 g/mol [1][4]	158.28 g/mol [2][3]
Appearance	Not specified; expected to be a clear, colorless liquid	Clear, colorless to light yellow viscous liquid[2][5]
Odor	Not specified; expected to be similar to 1-Decanol	Sweet, fat-like, or aromatic odor[2][3][5]
Density	Not specified; expected to be slightly higher than 1-Decanol	~0.8297 g/cm <sup>3</sup> at 20-25°C[2][6][7]
Boiling Point	Not specified; expected to be very similar to 1-Decanol	231-232.9 °C[2][6][8]
Melting Point	Not specified; expected to be very similar to 1-Decanol	5-7 °C[6]
Flash Point	Not specified; expected to be very similar to 1-Decanol	82 °C (179.6 °F)[6][8]
Solubility in Water	Not specified; expected to be insoluble	Insoluble; 37 mg/L at 25°C[2]
Solubility in Organic Solvents	Not specified; expected to be soluble	Soluble in alcohol, ether, benzene, and glacial acetic acid[5]

Note: The physical properties of **1-Decanol-d5** are expected to be very close to those of 1-Decanol, with the most significant difference being the molecular weight. The increased mass of deuterium may lead to slight increases in density, boiling point, and melting point, but these changes are generally minimal.

## Experimental Protocols

Detailed experimental protocols for determining the physical properties of **1-Decanol-d5** are not available. However, standard methodologies for characterizing liquid compounds can be readily applied.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small sample is the micro boiling point or Siwoloboff method.

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heat source (Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating oil

Procedure:

- A small amount of the liquid sample (**1-Decanol-d5**) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube or an oil bath.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density

The density of a liquid can be determined using several methods, including the pycnometer method or by direct measurement of mass and volume.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore) or a graduated cylinder
- Analytical balance
- Thermometer

Procedure (using a pycnometer):

- The empty, clean, and dry pycnometer is weighed accurately.
- The pycnometer is filled with the liquid sample (**1-Decanol-d5**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the outside.
- The filled pycnometer is weighed.
- The temperature of the liquid is recorded.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Solubility

Solubility is typically determined by the shake-flask method, which is considered the gold standard for establishing equilibrium solubility.

Apparatus:

- Sealed, temperature-controlled container (e.g., glass vial or flask)

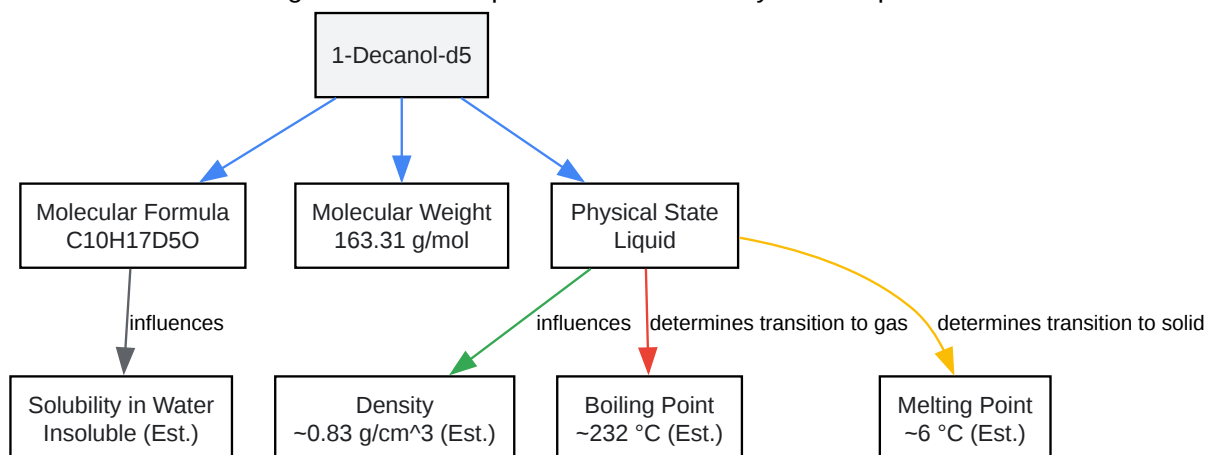
- Shaker or magnetic stirrer
- Centrifuge
- Syringe filter (chemically inert, e.g., PTFE)
- Analytical instrument for quantification (e.g., HPLC, GC-MS)

#### Procedure:

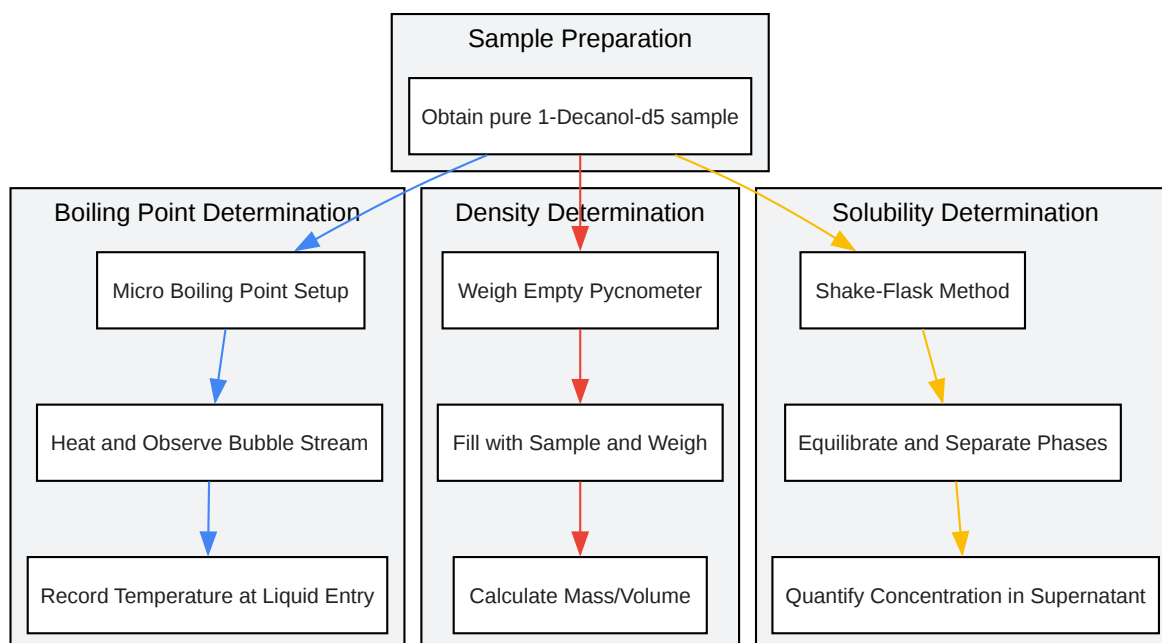
- An excess amount of the solute (if a solid) or a known volume of the liquid (**1-Decanol-d5**) is added to a known volume of the solvent (e.g., water, ethanol) in the sealed container.
- The container is agitated at a constant temperature for an extended period (typically 24-72 hours) to ensure equilibrium is reached.
- The mixture is then centrifuged to separate the undissolved solute from the saturated solution.
- The supernatant is carefully filtered to remove any remaining undissolved particles.
- The concentration of the solute in the clear filtrate is determined using a suitable analytical technique. A calibration curve with standards of known concentrations is used for accurate quantification.
- The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

## Mandatory Visualizations

## Logical Relationship of 1-Decanol-d5 Physical Properties



## General Experimental Workflow for Physical Property Determination

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